

Application Note & Protocol: Heavy-Metal Extraction Using Diethyl Ethylphosphonate

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Compound of Interest

Compound Name: (Ethylphosphonoyl)ethane

CAS No.: 7215-33-0

Cat. No.: B1279195

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Abstract

This document provides a comprehensive technical guide on the application of Diethyl Ethylphosphonate (DEEP) for the liquid-liquid extraction of heavy metals from aqueous solutions. Organophosphorus compounds are a cornerstone of hydrometallurgical processes due to their high efficiency and selectivity in metal recovery.[1][2][3] DEEP, a neutral organophosphorus extractant, offers a robust mechanism for chelating various divalent and trivalent metal ions. This guide details the underlying chemical principles, provides validated, step-by-step protocols for extraction and stripping, and outlines methods for process optimization and analysis. It is intended for researchers and scientists in environmental remediation, analytical chemistry, and process development.

Introduction and Scientific Principles

Diethyl Ethylphosphonate (DEEP): Properties and Rationale

Diethyl Ethylphosphonate (CAS: 78-38-6) is an organophosphorus compound characterized by a central phosphorus atom double-bonded to an oxygen atom (a phosphoryl group) and single-

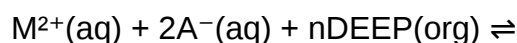
bonded to an ethyl group and two ethoxy groups.[4][5] It is a colorless liquid with good solubility in common organic solvents and low solubility in water.[4][6]

The efficacy of DEEP as a metal extractant stems from the Lewis basicity of the phosphoryl oxygen. This oxygen atom possesses a partial negative charge and available lone pair electrons, making it an excellent donor for coordination with positively charged metal ions (Lewis acids).[1][7] This interaction forms a stable, neutral metal-extractant complex that is preferentially soluble in the organic phase, thus facilitating its separation from the aqueous medium.[1]

Property	Value	Source
CAS Number	78-38-6	[5]
Molecular Formula	C ₆ H ₁₅ O ₃ P	[4]
Molecular Weight	166.16 g/mol	[4]
Appearance	Clear, colorless liquid	[4][6]
Density	~1.024 g/mL at 20°C	[6]
Flash Point	105°C	[6]
Solubility	Miscible with alcohol, ether; slightly miscible with water.	[6]

The Extraction Mechanism: A Solvation-Based Approach

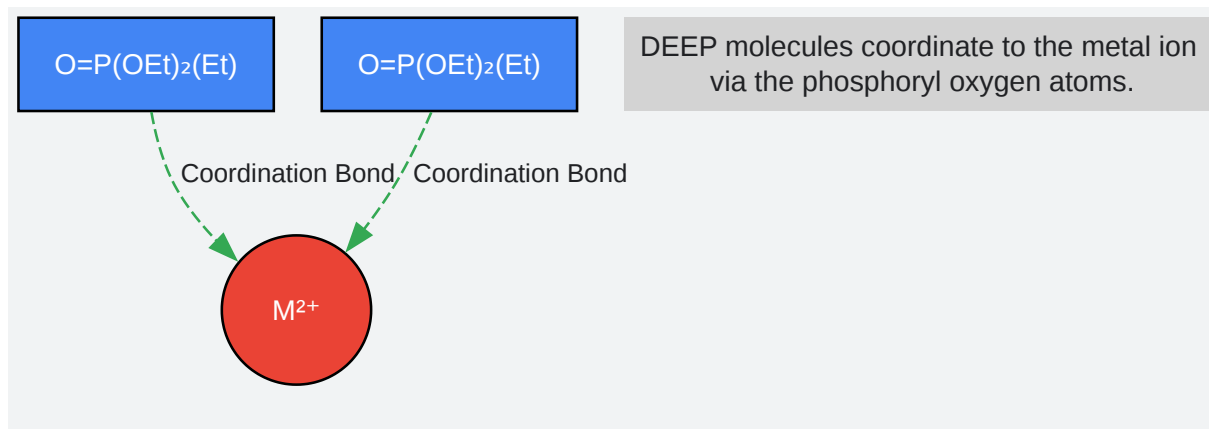
Unlike acidic organophosphorus extractants (e.g., D2EHPA) that operate via cation exchange, neutral extractants like DEEP typically use a solvation mechanism. The extraction equilibrium for a divalent metal ion (M²⁺) from an aqueous solution containing an anion (A⁻) can be generalized as:



Here, 'n' represents the stoichiometry of the DEEP molecules coordinating to the neutral metal salt (MA₂). This process is driven by the formation of the hydrophobic organometallic complex,

which partitions into the organic phase. The efficiency of this process is highly dependent on several factors, most notably the pH of the aqueous phase and the nature of the anion.

Diagram 1: Chemical Structure of Diethyl Ethylphosphonate (DEEP)



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Caption: Solvation of a metal ion (M^{2+}) by DEEP molecules.

Safety and Handling

Caution: Diethyl Ethylphosphonate is a chemical that requires careful handling. Users must consult the Safety Data Sheet (SDS) before use. [8][9]

- Personal Protective Equipment (PPE): Wear safety goggles with side-shields, chemical-resistant gloves (e.g., nitrile), and a lab coat. [10][11]* Handling: Work in a well-ventilated area, preferably a chemical fume hood, to avoid inhalation of vapors. [10] Avoid contact with skin and eyes. [8]* Storage: Store in a cool, dry, well-ventilated area away from strong oxidizing agents and sources of ignition. [6][9] Keep containers tightly closed.
- Disposal: Dispose of all chemical waste in accordance with local, state, and federal regulations. This material may be toxic to aquatic life. [8][10]

Materials and Reagents

Equipment

- Analytical balance

- pH meter
- Mechanical shaker or vortex mixer
- Separatory funnels (various sizes)
- Glassware: beakers, graduated cylinders, volumetric flasks
- Pipettes and tips
- Centrifuge (for resolving emulsions, if necessary)
- Atomic Absorption Spectrometer (AAS) or Inductively Coupled Plasma-Mass Spectrometer (ICP-MS) for metal analysis. [[12](#)][[13](#)]

Chemicals

- Diethyl Ethylphosphonate (DEEP), 98% or higher purity
- Organic diluent: Kerosene, toluene, or hexane (spectroscopic grade)
- Aqueous sample containing target heavy metal(s) (e.g., Cu^{2+} , Zn^{2+} , Cd^{2+} , Pb^{2+})
- Hydrochloric acid (HCl) and Sodium hydroxide (NaOH) solutions (e.g., 0.1 M, 1 M) for pH adjustment
- Stripping agent: Dilute nitric acid (e.g., 0.5 M to 2 M) or deionized water
- Standard solutions of target metals for analytical calibration

Experimental Protocols

Protocol 1: Preparation of the Organic Phase

This protocol describes the preparation of the DEEP-containing organic phase. The concentration of DEEP is a critical parameter that influences extraction efficiency and should be optimized.

- Select a suitable organic diluent. Kerosene is a common choice for industrial applications, while toluene or hexane may be preferred for laboratory-scale work due to higher purity.
- In a chemical fume hood, prepare a 0.1 M solution of DEEP. For example, to make 100 mL of 0.1 M DEEP in kerosene:
 - Calculate the required mass of DEEP: $(166.16 \text{ g/mol}) \times (0.1 \text{ mol/L}) \times (0.1 \text{ L}) = 1.6616 \text{ g}$.
 - Weigh 1.6616 g of DEEP into a 100 mL volumetric flask.
 - Add the organic diluent to the flask, bringing the total volume to the 100 mL mark.
 - Cap the flask and mix thoroughly until the solution is homogeneous.
- Prepare other concentrations as needed for optimization studies (e.g., 0.05 M, 0.2 M, 0.5 M).

Protocol 2: Liquid-Liquid Extraction of Heavy Metals

This general protocol outlines the procedure for extracting heavy metals from a prepared aqueous sample.

- Aqueous Phase Preparation:
 - Take a known volume of the aqueous sample containing the heavy metal(s) of interest.
 - Adjust the pH of the aqueous sample to the desired value using dilute HCl or NaOH. The optimal pH is metal-dependent and is a key parameter for optimization. [14][15][16] For initial screening, a pH range of 3-6 is often effective for many divalent metals. [17] * Take an aliquot of the pH-adjusted aqueous phase for initial metal concentration analysis ($[M]_{\text{aq, initial}}$).
- Extraction:
 - Place a defined volume of the pH-adjusted aqueous phase (e.g., 20 mL) into a separatory funnel.
 - Add an equal volume of the prepared organic phase (e.g., 20 mL of 0.1 M DEEP), resulting in an aqueous-to-organic (A:O) phase ratio of 1:1.

- Securely stopper the funnel and shake vigorously for a set contact time (e.g., 15-20 minutes) to ensure the system reaches equilibrium. [17] Periodically vent the funnel to release any pressure buildup.
- Mount the separatory funnel on a ring stand and allow the two phases to separate completely. A clear interface should be visible. If an emulsion forms, gentle swirling or centrifugation of the mixture may be required.
- Sample Collection:
 - Carefully drain the lower (typically aqueous) phase into a clean, labeled beaker.
 - Drain the upper (organic) phase into a separate clean, labeled beaker.
 - Take an aliquot of the post-extraction aqueous phase for final metal concentration analysis ([M]_{aq}, final).

Protocol 3: Stripping of Metals from the Organic Phase

Stripping, or back-extraction, is the process of transferring the extracted metal ions from the loaded organic phase back into a new aqueous solution, thereby concentrating the metal and regenerating the organic extractant.

- Take the "loaded" organic phase from Protocol 2 (containing the metal-DEEP complex) and place it in a clean separatory funnel.
- Add an equal volume of a suitable stripping agent. A dilute strong acid, such as 0.5 M to 2 M HNO₃, is typically effective as H⁺ ions will protonate the complex and drive the metal back into the aqueous phase.
- Shake the mixture for 10-15 minutes, allowing for the transfer of the metal to the new aqueous phase.
- Allow the phases to separate and collect the aqueous strip solution.
- Analyze the metal concentration in the aqueous strip solution ([M]_{strip}) to confirm successful recovery.

Data Analysis and Optimization

The performance of the extraction is quantified by calculating the Distribution Ratio (D) and the Percentage Extraction (%E).

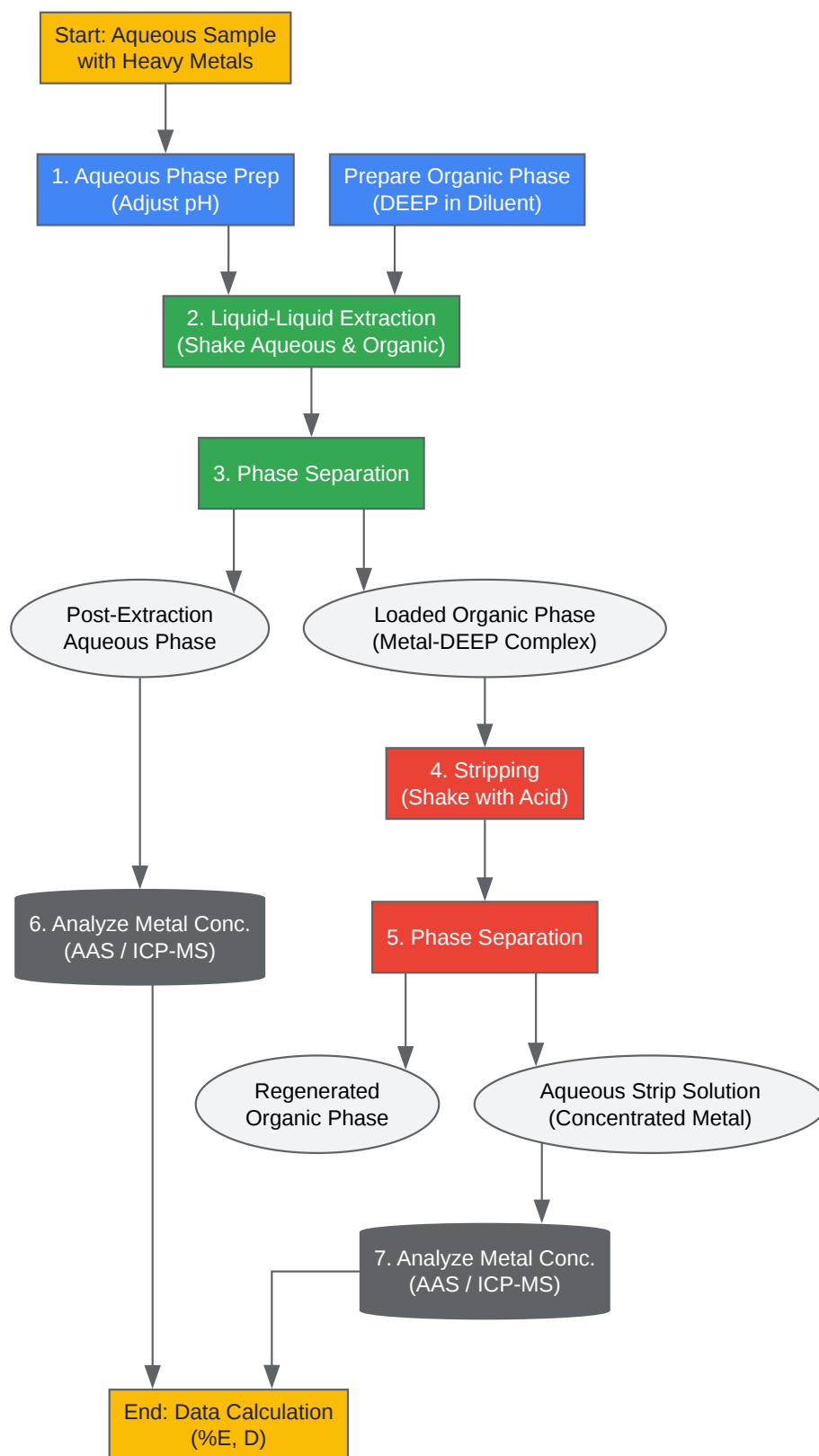
- Distribution Ratio (D):
 - $D = [\text{Concentration of metal in organic phase}] / [\text{Concentration of metal in aqueous phase}]$
 - $D = ([M]_{\text{aq, initial}} - [M]_{\text{aq, final}}) / [M]_{\text{aq, final}}$
- Percentage Extraction (%E):
 - $\%E = [D / (D + (V_{\text{aq}} / V_{\text{org}}))] \times 100$
 - For a 1:1 phase ratio ($V_{\text{aq}} / V_{\text{org}} = 1$), this simplifies to: $\%E = [D / (D + 1)] \times 100$

Key Parameters for Optimization:

- pH of Aqueous Phase: This is often the most critical parameter. [\[15\]](#)[\[18\]](#) Test a range of pH values (e.g., 2 to 7) to find the optimum for each target metal.
- DEEP Concentration: Vary the concentration of DEEP in the organic phase (e.g., 0.01 M to 1.0 M) to determine its effect on extraction efficiency.
- Contact Time: Perform extractions at different time intervals (e.g., 1, 5, 15, 30, 60 minutes) to establish the time required to reach equilibrium.
- Temperature: While many extractions are performed at ambient temperature, increasing the temperature can enhance extraction kinetics and thermodynamics, although it may also affect solvent stability. [\[19\]](#)[\[20\]](#)[\[21\]](#)
- * Phase Ratio (A:O): Varying the A:O ratio can be used to achieve higher concentration factors.

Parameter	Typical Range	Rationale
Aqueous Phase pH	2.0 - 7.0	Affects metal speciation and the protonation state of competing ligands. Crucial for selectivity. [14] [16]
DEEP Concentration	0.01 M - 1.0 M	Determines the loading capacity of the organic phase. Higher concentration generally increases %E.
Contact Time	1 - 60 min	Must be sufficient to allow the extraction reaction to reach equilibrium for quantitative results. [17]
Temperature	20°C - 60°C	Can influence reaction kinetics and shift the thermodynamic equilibrium of the extraction. [19] [20]
Phase Ratio (A:O)	10:1 to 1:10	Used to control the concentration factor and stripping efficiency.

Diagram 3: General Experimental Workflow



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Caption: Workflow for heavy-metal extraction and recovery using DEEP.

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